

Proper Disposal of Ethyl 3-Coumarincarboxylate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Ethyl 3-coumarincarboxylate

Cat. No.: B159564

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This guide provides essential safety and logistical information for the proper disposal of **Ethyl 3-coumarincarboxylate**, ensuring compliance and laboratory safety. The following procedures are designed for researchers, scientists, and drug development professionals to manage this chemical waste stream effectively.

While **Ethyl 3-coumarincarboxylate** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), it is imperative to handle and dispose of it with the care due to all laboratory chemicals.^[1] Adherence to good industrial hygiene and safety practices is essential.^[2]

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 3-coumarincarboxylate** is presented below. This information is critical for safe handling and in determining the appropriate disposal route.

Property	Value
Molecular Formula	C12H10O4
Molecular Weight	218.21 g/mol
Appearance	White Solid
Melting Point	92 - 95 °C (197.6 - 203 °F)[1][2]
Boiling Point	No information available
Flash Point	No information available
Solubility	Low water solubility
CAS Number	1846-76-0

Disposal Protocol

The following step-by-step protocol outlines the recommended procedure for the disposal of **Ethyl 3-coumarincarboxylate**. This process is designed to minimize environmental release and ensure the safety of all laboratory personnel.

1. Waste Identification and Segregation:

- Treat all unwanted **Ethyl 3-coumarincarboxylate**, including expired material, off-spec batches, and contaminated material, as chemical waste.
- Segregate solid **Ethyl 3-coumarincarboxylate** waste from liquid and other hazardous waste streams to prevent cross-contamination.

2. Personal Protective Equipment (PPE):

- Prior to handling the chemical waste, ensure appropriate PPE is worn. This includes, but is not limited to:
 - Safety glasses or goggles
 - Chemical-resistant gloves

- Laboratory coat

3. Containerization of Solid Waste:

- Carefully sweep up solid **Ethyl 3-coumarincarboxylate**, avoiding dust formation.[\[1\]](#)[\[2\]](#)
- Place the collected solid into a suitable, clearly labeled, and sealable container. The container should be compatible with the chemical and prevent leakage.
- For mixtures containing **Ethyl 3-coumarincarboxylate**, list all chemical components on the waste label.[\[3\]](#)

4. Labeling of Waste Containers:

- Label the waste container clearly with the words "Hazardous Waste" as a precautionary measure, even if the substance is not officially listed as such.[\[3\]](#)
- The label must include:
 - The full chemical name: "**Ethyl 3-coumarincarboxylate**"[\[3\]](#)
 - The quantity of the waste
 - The date of waste generation[\[3\]](#)
 - The place of origin (e.g., laboratory room number)[\[3\]](#)
 - The name and contact information of the principal investigator[\[3\]](#)

5. Storage of Chemical Waste:

- Store the sealed and labeled waste container in a designated hazardous waste storage area.
- This area should be secure, well-ventilated, and away from incompatible materials.
- Ensure the storage area is accessible only to trained personnel.

6. Disposal Arrangement:

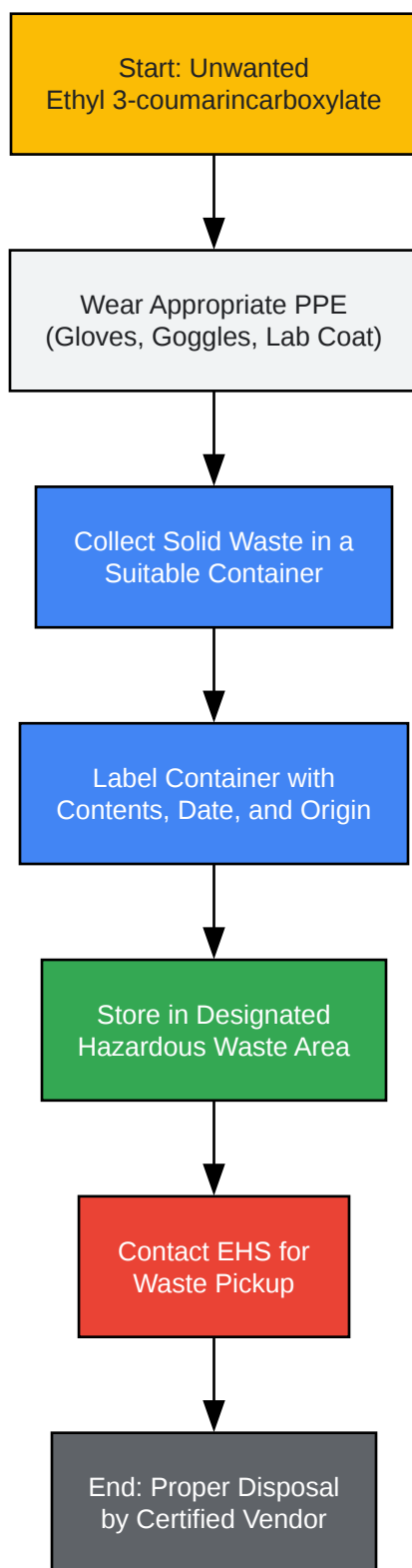
- Contact your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor to arrange for pickup and disposal.^[3]
- Provide the EHS office with all necessary information regarding the waste, as detailed on the container label.
- Do not dispose of **Ethyl 3-coumarincarboxylate** in the regular trash or down the drain.^[3]

7. Spill Management:

- In the event of a spill, immediately contain the area.
- Wearing appropriate PPE, sweep up the spilled solid material, minimizing dust generation.
- Collect the spilled material and any contaminated cleaning materials (e.g., absorbent pads, paper towels) in a designated hazardous waste container.
- Label and dispose of the spill cleanup materials as hazardous waste.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Ethyl 3-coumarincarboxylate**.



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Caption: Workflow for the proper disposal of **Ethyl 3-coumarincarboxylate**.

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